

preparing c-Met-IN-11 stock solutions for cell culture

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Compound of Interest

Compound Name: *c-Met-IN-11*

Cat. No.: B12400472

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Application Notes and Protocols for c-Met-IN-11

Preparing c-Met-IN-11 Stock Solutions for Cell Culture

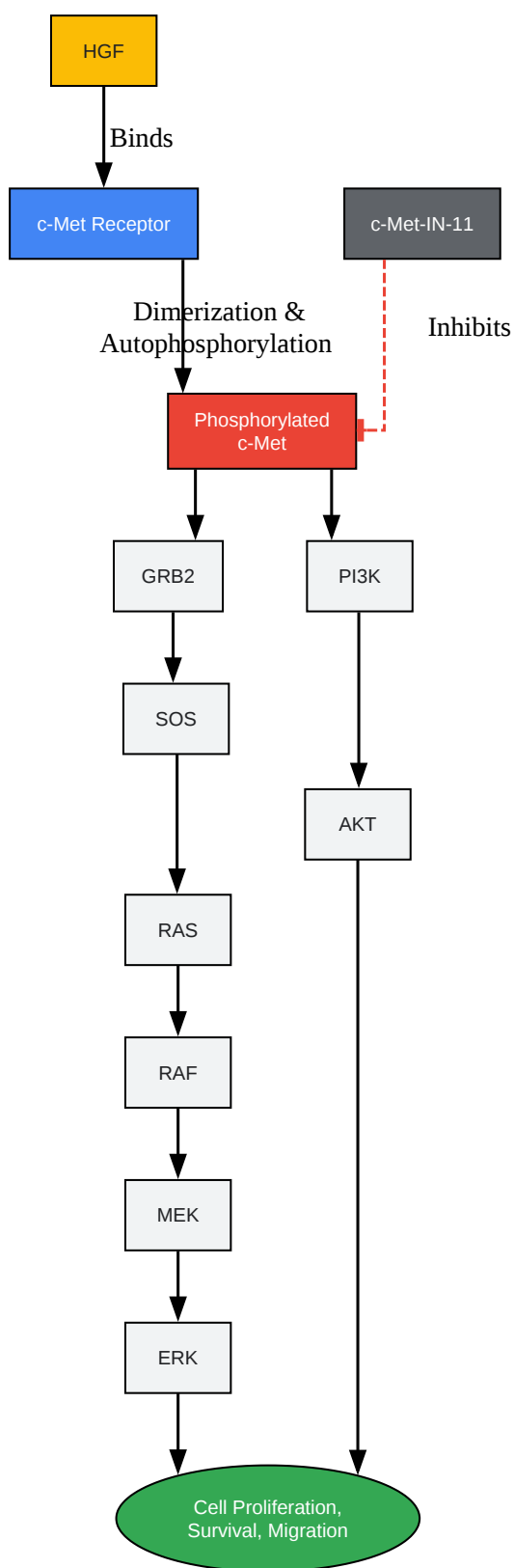
Audience: Researchers, scientists, and drug development professionals.

Introduction

c-Met-IN-11 is a potent inhibitor of both c-Met and VEGFR-2 receptor tyrosine kinases, with IC50 values of 41.4 nM and 71.1 nM, respectively[1]. The c-Met signaling pathway plays a crucial role in cellular processes such as proliferation, motility, migration, and invasion[1]. Dysregulation of this pathway is implicated in the development and progression of various cancers, making c-Met a key target for therapeutic intervention. These application notes provide detailed protocols for the preparation, storage, and use of **c-Met-IN-11** stock solutions in cell culture applications.

c-Met Signaling Pathway

The c-Met receptor, upon binding its ligand, hepatocyte growth factor (HGF), undergoes dimerization and autophosphorylation of key tyrosine residues in its kinase domain. This activation triggers a cascade of downstream signaling events, primarily through the RAS/MAPK and PI3K/AKT pathways, which are central to cell proliferation and survival.



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Caption: The c-Met signaling pathway initiated by HGF binding.

Quantitative Data Summary

The following table summarizes the key quantitative information for **c-Met-IN-11**. Please note that the molecular weight and solubility are based on typical values for small molecule inhibitors and must be confirmed with the Certificate of Analysis (CoA) provided by the supplier.

Parameter	Value	Source
IC50 (c-Met)	41.4 nM	[1]
IC50 (VEGFR-2)	71.1 nM	[1]
Molecular Weight	~500 g/mol (Assumed)	Please refer to CoA
Solubility in DMSO	≥ 50 mg/mL (Assumed)	Please refer to CoA

Experimental Protocols

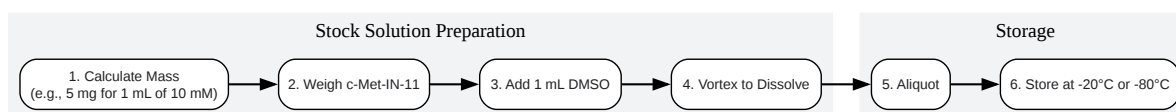
Materials

- **c-Met-IN-11** powder
- Dimethyl sulfoxide (DMSO), sterile, cell culture grade
- Sterile microcentrifuge tubes (1.5 mL)
- Sterile serological pipettes and pipette tips
- Vortex mixer
- Calibrated analytical balance
- Cell culture medium (e.g., DMEM, RPMI-1640) supplemented with fetal bovine serum (FBS) and antibiotics as required for your cell line.

Protocol for Preparing a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **c-Met-IN-11**, assuming a molecular weight of 500 g/mol. Adjust the mass of **c-Met-IN-11** based on the actual molecular weight provided on the Certificate of Analysis.

- Calculate the required mass of **c-Met-IN-11**:
 - To prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 500 \text{ g/mol} * 1000 \text{ mg/g} = 5 \text{ mg}$
- Weighing the compound:
 - Tare a sterile 1.5 mL microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh 5 mg of **c-Met-IN-11** powder into the microcentrifuge tube.
- Dissolving the compound:
 - Add 1 mL of sterile DMSO to the microcentrifuge tube containing the **c-Met-IN-11** powder.
 - Close the tube tightly and vortex thoroughly for at least 1-2 minutes until the compound is completely dissolved. A clear solution should be obtained.
- Storage of the stock solution:
 - Aliquot the 10 mM stock solution into smaller volumes (e.g., 10-20 μL) in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).



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Caption: Workflow for preparing **c-Met-IN-11** stock solution.

Protocol for Preparing Working Solutions for Cell Culture

- Thaw the stock solution:
 - Thaw one aliquot of the 10 mM **c-Met-IN-11** stock solution at room temperature.
- Prepare intermediate dilutions (if necessary):
 - It is recommended to perform serial dilutions to achieve the final desired concentration.
 - For example, to prepare a 100 μ M intermediate solution, dilute the 10 mM stock solution 1:100 in sterile cell culture medium.
- Prepare the final working solution:
 - Further dilute the intermediate solution or the stock solution directly into the final volume of cell culture medium to achieve the desired final concentration for your experiment (e.g., 10 nM, 50 nM, 100 nM, 1 μ M).
 - Important: Ensure that the final concentration of DMSO in the cell culture medium does not exceed 0.5% (v/v) to avoid solvent-induced cytotoxicity. A vehicle control (medium with the same final concentration of DMSO) should always be included in your experiments.

Example Dilution for a Final Concentration of 100 nM in 10 mL of Medium:

- From a 10 mM stock solution:
 - $\text{Volume of stock} = (\text{Final Concentration} * \text{Final Volume}) / \text{Stock Concentration}$
 - $\text{Volume of stock} = (100 \times 10^{-9} \text{ M} * 0.010 \text{ L}) / (10 \times 10^{-3} \text{ M}) = 0.1 \text{ } \mu\text{L}$
 - Due to the small volume, a serial dilution is highly recommended.
- Using a 100 μ M intermediate dilution:
 - Prepare a 100 μ M intermediate by adding 1 μ L of 10 mM stock to 99 μ L of medium.

- Volume of intermediate = $(100 \times 10^{-9} \text{ M} \times 0.010 \text{ L}) / (100 \times 10^{-6} \text{ M}) = 10 \text{ }\mu\text{L}$
- Add 10 μL of the 100 μM intermediate solution to 10 mL of cell culture medium.

Stability and Storage

- Solid **c-Met-IN-11**: Store the powder at -20°C .
- DMSO Stock Solutions: Store in aliquots at -20°C for up to one month or at -80°C for up to six months. Avoid repeated freeze-thaw cycles.

Troubleshooting

Issue	Possible Cause	Solution
Compound precipitates in medium	High final concentration of the compound or insufficient mixing.	Prepare fresh dilutions. Ensure the final DMSO concentration is low. Vortex gently after adding the compound to the medium.
High background in vehicle control	DMSO concentration is too high.	Ensure the final DMSO concentration in the culture medium is $\leq 0.5\%$.
Inconsistent results	Repeated freeze-thaw cycles of the stock solution.	Use freshly thawed aliquots for each experiment.

By following these detailed protocols, researchers can confidently prepare and utilize **c-Met-IN-11** stock solutions for their cell culture experiments, ensuring reproducibility and accuracy in their investigations of the c-Met signaling pathway.

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References

- 1. medchemexpress.com [medchemexpress.com]
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